

2-Chloro-5-ethylpyridine Hydrochloride: Technical Safety & Handling Guide[1]

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Compound of Interest

Compound Name:	2-Chloro-5-ethylpyridine hydrochloride
CAS No.:	104801-39-0
Cat. No.:	B3363706

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Executive Summary & Chemical Identity[1][3]

This guide provides a technical analysis of the safety hazards associated with **2-Chloro-5-ethylpyridine hydrochloride** (CAS 104801-39-0).[1][2][3] Often utilized as a critical intermediate in the synthesis of agrochemicals (e.g., neonicotinoids) and active pharmaceutical ingredients (APIs), this compound presents a dual-hazard profile: the systemic toxicity characteristic of halogenated pyridines and the corrosive potential of the hydrochloride salt form.

Effective risk mitigation requires a move beyond generic safety data sheets (SDS). This document synthesizes chemical structure analysis with practical handling protocols to establish a self-validating safety system for laboratory and pilot-plant scale operations.

Chemical Identity Table[1][2]

Property	Specification
Chemical Name	2-Chloro-5-ethylpyridine hydrochloride
CAS Number	104801-39-0
Molecular Formula	C ₇ H ₈ ClN ^[4] · HCl (C ₇ H ₉ Cl ₂ N)
Molecular Weight	178.06 g/mol
Physical State	Solid (Crystalline powder)
Solubility	Soluble in water (hydrolyzes), Methanol, DMSO
Synonyms	5-Ethyl-2-chloropyridine HCl; 2-Chloro-5-ethylpyridinium chloride

Hazard Identification & Mechanistic Toxicity[8][9][10]

GHS Classification (Derived)

Based on the structural activity relationship (SAR) of 2-chloropyridines and the acidity of hydrochloride salts, the following GHS classification is applied as a conservative safety baseline:

- Signal Word:WARNING (Potential for DANGER upon moisture contact)
- Acute Toxicity (Oral): Category 4 (H302) – Harmful if swallowed.
- Skin Corrosion/Irritation: Category 2 (H315) – Causes skin irritation.
- Serious Eye Damage/Irritation: Category 2A/1 (H319/H318) – Causes serious eye irritation; risk of corneal damage due to acidic hydrolysis.
- Specific Target Organ Toxicity (Single Exposure): Category 3 (H335) – May cause respiratory irritation.

Mechanistic Insight: Why These Hazards Exist?

- **The Pyridine Ring:** Halogenated pyridines are lipophilic, allowing them to penetrate the stratum corneum and cell membranes. Once systemic, they can act as neurotoxins or hepatotoxins. The 5-ethyl substitution generally reduces volatility compared to 2-chloropyridine, but does not eliminate systemic toxicity.[4]
- **The Hydrochloride Moiety:** The .HCl component is not merely a spectator. Upon contact with mucous membranes (eyes, lungs) or sweat, it hydrolyzes to release hydrochloric acid. This mechanism transforms a simple "irritant" dust into a potential chemical burn hazard, particularly for the eyes.

Technical Handling Protocols (Hierarchy of Controls)

To ensure scientific integrity and safety, controls must be implemented in a strict hierarchy. Reliance on PPE alone is a failure of protocol design.

Engineering Controls (Primary Barrier)[1]

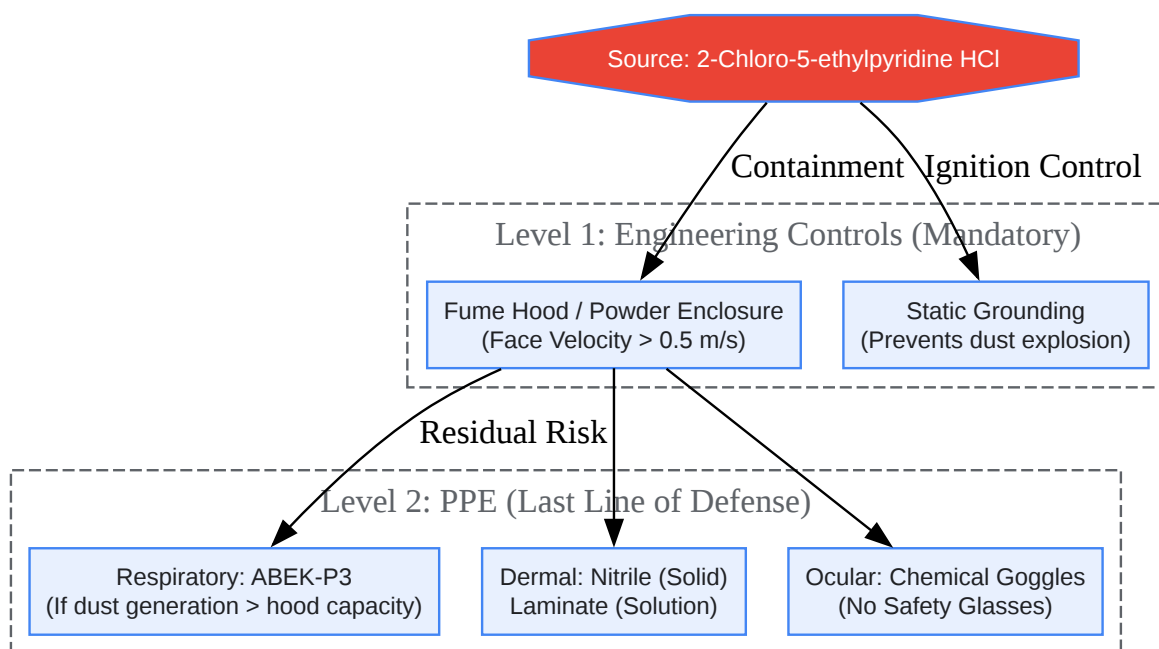
- **Containment:** All weighing and transfer operations must occur within a certified chemical fume hood or powder containment balance enclosure.
- **Face Velocity:** Maintain a minimum face velocity of 0.5 m/s (100 fpm).
- **Static Control:** As a dry organic salt, the powder may be susceptible to static charge buildup. Use anti-static weighing boats and ground all metal spatulas/transfer lines to prevent ignition of co-solvents.

Personal Protective Equipment (Secondary Barrier)

- **Respiratory:** If engineering controls are breached (e.g., spill outside hood), a full-face respirator with ABEK-P3 combination filters (Organic Vapor + Acid Gas + Particulate) is required due to the potential for HCl gas release.[4]
- **Dermal:**
 - **Standard:** Nitrile gloves (minimum thickness 0.11 mm) are sufficient for incidental contact with the solid.

- Solution/High Exposure: Double-gloving is recommended.[4] Inner layer: Nitrile; Outer layer: Laminate (PE/EVOH) to prevent permeation of the pyridine base if dissolved in organic solvents like DCM or DMSO.

Protocol Visualization: Hierarchy of Controls



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Caption: Operational safety hierarchy prioritizing engineering containment over PPE to mitigate dust and vapor risks.

Emergency Response & Stability Decomposition & Fire[2]

- Thermal Decomposition: Hazardous products include Hydrogen Chloride (HCl) gas, Nitrogen Oxides (NO_x), and Carbon Monoxide.
- Firefighting: Do not use a high-pressure water jet, which may scatter the acidic powder.[4] Use CO₂, dry chemical, or alcohol-resistant foam. Firefighters must wear SCBA to protect against HCl inhalation.

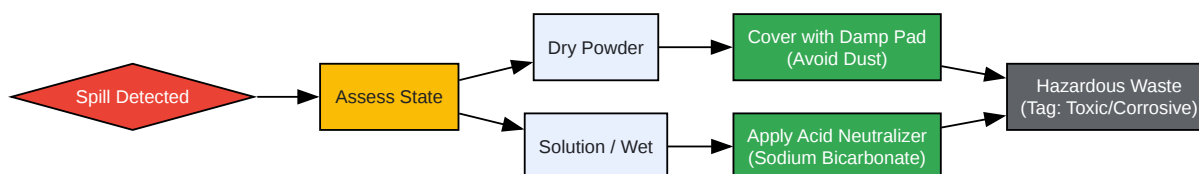
Spill Cleanup Decision Tree

A standardized response workflow prevents panic and ensures correct neutralization.

Scenario: A 50g bottle drops and shatters on the lab floor.

- Evacuate: Clear the immediate area (3-5 meters).
- Assess: Is it dry powder or mixed with solvent?
- Action (Dry): Gently cover with a dry absorbent pad or paper towels to minimize dust. Do not sweep vigorously.
- Action (Wet/Solvent): Cover with an acid-neutralizing spill kit (containing sodium carbonate/bicarbonate).
- Disposal: Collect in a dedicated "Solid Hazardous Waste" container labeled "Toxic + Corrosive".

Emergency Workflow Diagram



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Caption: Decision matrix for safe cleanup of spills, distinguishing between dry powder and solution states.

Toxicological & Ecological Data

Acute Toxicity Profile

- Oral: LD50 values for similar chloropyridines range from 300 to 1000 mg/kg (Rat). Treat as Category 4.

- Inhalation: High concentrations of dust are extremely irritating to the upper respiratory tract. Delayed pulmonary edema is possible if HCl gas is generated in situ in the lungs.

Environmental Impact

Chlorinated pyridines are generally not readily biodegradable and can be toxic to aquatic life (Category 2/3 Chronic).

- Protocol: Do not allow the substance to enter drains.[5][6][7] All aqueous waste streams from reactions involving this compound must be collected and treated as hazardous chemical waste, not flushed.

Storage & Incompatibilities

- Storage Conditions: Store in a cool, dry place. The container must be tightly sealed.[5][8][7]
- Hygroscopy: As a hydrochloride salt, it is hygroscopic. Moisture absorption will lead to clumping and hydrolysis, releasing HCl gas inside the container (pressure buildup risk).
- Incompatibilities:
 - Strong Oxidizing Agents: Risk of fire/explosion.[8][6]
 - Strong Bases: Exothermic reaction releasing the free base (2-Chloro-5-ethylpyridine), which may be an oily liquid with different solubility and toxicity properties.[4]

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